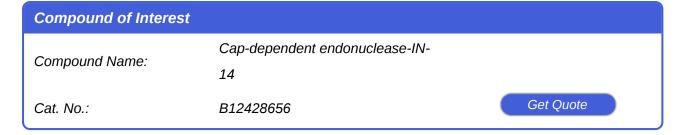


# Essential Safety and Operational Guidance for Handling Cap-dependent endonuclease-IN-14

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling of **Cap-dependent endonuclease-IN-14**, a potent inhibitor of the influenza virus cap-dependent endonuclease (CEN). Given the absence of a specific Safety Data Sheet (SDS) for this novel compound, this guidance is based on the safety profiles of structurally and functionally similar compounds, such as Baloxavir marboxil, and general best practices for handling potent antiviral agents. Adherence to these procedures is essential to ensure personnel safety and to maintain the integrity of your research.

#### **Personal Protective Equipment (PPE)**

The primary line of defense against exposure to **Cap-dependent endonuclease-IN-14** is the consistent and correct use of appropriate Personal Protective Equipment. All personnel handling the compound must be trained in the proper donning and doffing of PPE.

Table 1: Recommended Personal Protective Equipment (PPE)



PPE Item	Specification	Purpose
Gloves	Double-gloving with chemotherapy-rated nitrile gloves.	Prevents skin contact and absorption. The outer glove should be removed in the containment area.
Gown	Disposable, solid-front, back- closing gown made of a coated, low-permeability fabric.	Protects the body from splashes and aerosol contamination.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects the eyes from splashes and aerosols.
Respiratory Protection	A NIOSH-approved N95 respirator at a minimum. For procedures with a high risk of aerosolization (e.g., weighing, preparing concentrated solutions), a Powered Air- Purifying Respirator (PAPR) is required.	Prevents inhalation of aerosolized particles of the compound.
Shoe Covers	Disposable, slip-resistant shoe covers.	Prevents the tracking of contaminants out of the laboratory.

#### **Operational Plan: Handling and Storage**

All manipulations of **Cap-dependent endonuclease-IN-14**, especially in its powdered form, should be conducted within a certified Class II Biosafety Cabinet (BSC) or a chemical fume hood to provide personnel, product, and environmental protection.

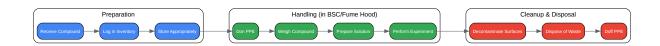
Table 2: Storage and Stability



Condition	Temperature	Duration
Powder	-20°C	2 years
In DMSO	4°C	2 weeks
In DMSO	-80°C	6 months

Note: Always refer to the supplier's Certificate of Analysis for specific storage recommendations.

The following diagram outlines the standard operating procedure for handling **Cap-dependent endonuclease-IN-14** from receipt to disposal.



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Caption: Workflow for Safe Handling of Cap-dependent endonuclease-IN-14.

### **Emergency Procedures**

Immediate and appropriate response to spills or personnel exposure is critical. All personnel must be familiar with the location and use of emergency equipment, including safety showers, eyewash stations, and spill kits.

Table 3: First Aid Measures



Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.  Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

- · Alert: Immediately alert others in the vicinity.
- Evacuate: Evacuate the immediate area of the spill.
- Secure: Secure the area and prevent entry.
- Report: Report the spill to the laboratory supervisor and the institutional safety office.
- Cleanup: Only trained personnel wearing appropriate PPE should clean up the spill using an approved chemical spill kit. Absorb the spill with inert material and place it in a sealed container for disposal.

#### **Disposal Plan**

All waste materials contaminated with **Cap-dependent endonuclease-IN-14** must be treated as hazardous chemical waste and disposed of in accordance with institutional, local, and national regulations.

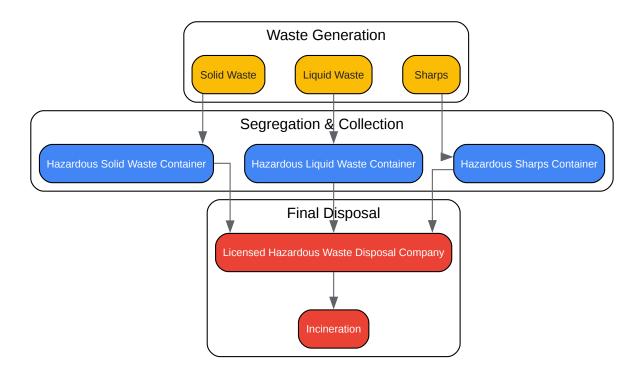


Table 4: Waste Disposal Guidelines

Waste Type	Container	Disposal Procedure
Solid Waste (e.g., contaminated gloves, gowns, plasticware)	Labeled, leak-proof, puncture- resistant hazardous waste bags or containers.	Incineration by a licensed hazardous waste disposal company.
Liquid Waste (e.g., unused solutions, contaminated media)	Labeled, sealed, and leak- proof hazardous waste containers.	Collection and disposal by a licensed hazardous waste disposal company. Chemical neutralization may be required based on local regulations.
Sharps (e.g., needles, serological pipettes)	Puncture-resistant sharps containers labeled for hazardous chemical waste.	Incineration by a licensed hazardous waste disposal company.

The following diagram illustrates the logical flow for the proper disposal of waste generated from working with **Cap-dependent endonuclease-IN-14**.





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Caption: Waste Disposal Pathway for Cap-dependent endonuclease-IN-14.

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